

SB 202190 stability in culture media

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Compound of Interest		
Compound Name:	SB 202190	
Cat. No.:	B1681491	Get Quote

Technical Support Center: SB 202190

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **SB 202190**, a potent p38 MAPK inhibitor. This resource includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and an overview of the relevant signaling pathways to ensure the successful design and interpretation of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is SB 202190 and what is its primary mechanism of action?

A1: **SB 202190** is a highly selective, potent, and cell-permeable inhibitor of the p38 mitogen-activated protein kinase (MAPK) pathway.[1][2] It specifically targets the p38α and p38β isoforms.[1][2] Its mechanism of action is ATP-competitive, meaning it binds to the ATP-binding pocket of p38 MAPK, preventing the phosphorylation of downstream substrates and thereby inhibiting the signaling cascade.[3][4]

Q2: What is the recommended solvent for preparing SB 202190 stock solutions?

A2: **SB 202190** is readily soluble in dimethyl sulfoxide (DMSO).[1][3][5] It is sparingly soluble in aqueous buffers, so it is recommended to first dissolve the compound in DMSO to create a high-concentration stock solution (e.g., 10 mM or higher) and then dilute this stock into your aqueous experimental medium.[2][6]

Q3: What are the recommended storage conditions for SB 202190?



A3: For long-term storage, solid **SB 202190** should be stored at -20°C.[3][4][5] Once dissolved in DMSO, the stock solution should also be stored at -20°C, and it is advisable to aliquot it to avoid repeated freeze-thaw cycles.[3][7] While some sources suggest DMSO stock solutions are stable for up to 3 months, it is best practice to use them as freshly as possible.[7]

Q4: How stable is **SB 202190** in cell culture media?

A4: While specific quantitative data on the half-life of **SB 202190** in various cell culture media is not extensively published, a general guideline is that aqueous solutions of **SB 202190** are not recommended for storage for more than one day.[2] The stability can be influenced by factors such as the pH and composition of the medium, the presence of serum, and incubation temperature. For long-term experiments, it is recommended to replenish the media with freshly diluted **SB 202190** periodically. To obtain precise stability data for your specific experimental conditions, it is highly recommended to perform a stability assessment as detailed in the Experimental Protocols section.

Q5: Are there known off-target effects of **SB 202190**?

A5: Yes, like many kinase inhibitors, **SB 202190** can exhibit off-target effects, particularly at higher concentrations. It has been reported to inhibit other kinases such as Casein Kinase 1 (CK1), GAK, GSK3, and RIP2.[1][3] Additionally, **SB 202190** has been shown to induce autophagy and lysosomal biogenesis in a p38-independent manner, an effect not observed with all p38 inhibitors.[7][8][9] This is an important consideration when interpreting experimental results.

Data Presentation

Table 1: Solubility and Storage of SB 202190



Parameter	Details	Source(s)
Molecular Weight	331.34 g/mol	[5]
Primary Solvent	DMSO	[1][3][5]
Solubility in DMSO	≥ 57.7 mg/mL	[3]
Solubility in Ethanol	≥ 22.47 mg/mL	[3]
Aqueous Solubility	Sparingly soluble	[2][6]
Storage (Solid)	-20°C	[3][4][5]
Storage (DMSO Stock)	-20°C (aliquot to avoid freeze- thaw)	[3][7]
Aqueous Solution Stability	Not recommended for storage > 24 hours	[2]

Troubleshooting Guides



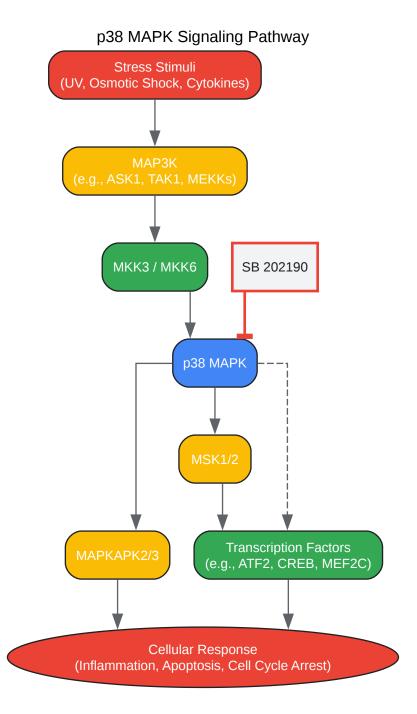
Issue	Potential Cause(s)	Recommended Solution(s)
Inconsistent or no inhibition of p38 MAPK signaling	1. Compound Degradation: SB 202190 may have degraded in the culture medium during a long incubation. 2. Precipitation: The final concentration of SB 202190 in the medium may have exceeded its solubility, leading to precipitation. 3. Incorrect Concentration: Errors in calculating the final working concentration.	1. Replenish the media with freshly diluted SB 202190 every 24 hours for long-term experiments. Perform a stability study (see protocols below) to determine the compound's half-life in your specific system. 2. Ensure the final DMSO concentration is low (typically <0.5%) to maintain solubility. Visually inspect the media for any precipitate after adding the inhibitor. If precipitation is suspected, consider lowering the final concentration of SB 202190. 3. Double-check all calculations for dilution of the stock solution.
Unexpected cellular effects (e.g., changes in autophagy)	1. Off-Target Effects: SB 202190 is known to induce autophagy and lysosomal biogenesis independent of p38 inhibition.[7][8][9] 2. Inhibition of other kinases: At higher concentrations, SB 202190 can inhibit other kinases like CK1.[1][3]	1. Use the lowest effective concentration of SB 202190. Include a negative control compound (e.g., SB202474, an inactive analog) and/or another p38 inhibitor with a different chemical structure to confirm that the observed effect is specific to p38 inhibition. 2. Perform a doseresponse experiment to identify the optimal concentration that inhibits p38 without significant off-target effects.



Difficulty dissolving SB 202190 in DMSO	1. Non-anhydrous DMSO: DMSO can absorb moisture, which may reduce the solubility of the compound. 2. Low Temperature: The compound may not fully dissolve at room temperature.	1. Use fresh, anhydrous DMSO. 2. Gently warm the solution to 37°C or use an ultrasonic bath to aid dissolution.[3]
High background or variable results in kinase assays	1. ATP Concentration: As an ATP-competitive inhibitor, the apparent potency of SB 202190 can be affected by the ATP concentration in the assay.	1. Standardize and report the ATP concentration used in your in vitro kinase assays. Be aware that IC50 values may vary between different assay conditions.

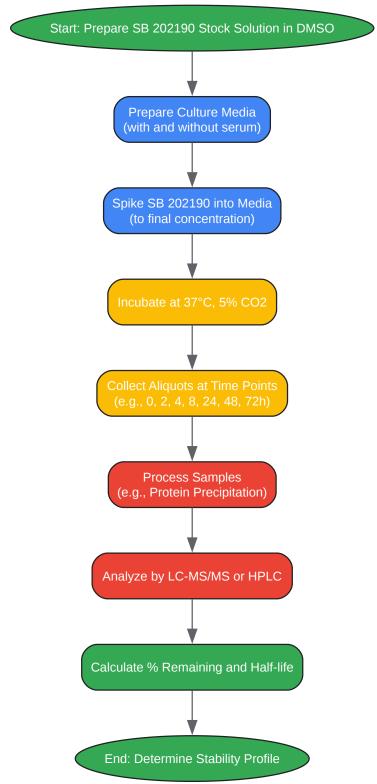
Mandatory Visualizations







Workflow for Assessing SB 202190 Stability in Culture Media



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